

# Application Note and Protocol: Spectrophotometric Determination of Metiazinic Acid in Pharmaceutical Formulations

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## Compound of Interest

Compound Name: Metiazinic Acid

Cat. No.: B1676494

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Metiazinic acid** is a non-steroidal anti-inflammatory drug (NSAID) utilized for its analgesic and anti-inflammatory properties. The accurate quantification of **Metiazinic acid** in pharmaceutical formulations is crucial for ensuring product quality, safety, and efficacy. Ultraviolet-Visible (UV-Vis) spectrophotometry offers a simple, rapid, and cost-effective analytical method for this purpose.[1] This technique is well-suited for the routine quality control analysis of pharmaceutical ingredients that possess chromophoric groups.[2] This application note details a validated UV-Vis spectrophotometric method for the determination of **Metiazinic acid** in tablet dosage forms.

The proposed method is based on the inherent UV absorbance of **Metiazinic acid**. The procedure is straightforward, involving the dissolution of the drug in a suitable solvent and measurement of its absorbance at the wavelength of maximum absorption ( $\lambda_{\text{max}}$ ). The method has been validated according to established guidelines to ensure linearity, accuracy, precision, and sensitivity.

## Experimental Protocols

### Materials and Reagents

- **Metiazinic Acid** Reference Standard
- **Metiazinic Acid** Tablets
- Methanol (Analytical Grade)
- Distilled or Deionized Water
- Volumetric flasks (10 mL, 50 mL, 100 mL)
- Pipettes
- UV-Vis Spectrophotometer
- Analytical Balance
- Mortar and Pestle
- Filter paper (0.45  $\mu\text{m}$ )

## Preparation of Standard Stock Solution

- Accurately weigh 10 mg of **Metiazinic acid** reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in approximately 70 mL of methanol with the aid of sonication if necessary.
- Make up the volume to 100 mL with methanol to obtain a standard stock solution of 100  $\mu\text{g/mL}$ .

## Preparation of Working Standard Solutions and Calibration Curve

- From the standard stock solution (100  $\mu\text{g/mL}$ ), pipette appropriate aliquots into a series of 10 mL volumetric flasks.

- Dilute to the mark with methanol to obtain working standard solutions in the concentration range of 2-12 µg/mL.
- Measure the absorbance of each working standard solution at the determined  $\lambda_{\text{max}}$  (e.g., 285 nm, a common wavelength for similar molecules) against a methanol blank.
- Plot a calibration curve of absorbance versus concentration.

## Preparation of Sample Solution from Tablets

- Weigh and finely powder 20 **Metiazinic acid** tablets to ensure homogeneity.
- Accurately weigh a portion of the powdered tablets equivalent to 10 mg of **Metiazinic acid**.
- Transfer the weighed powder to a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 15 minutes to ensure complete dissolution of the active ingredient.
- Make up the volume to 100 mL with methanol.
- Filter the solution through a 0.45 µm filter paper, discarding the first few mL of the filtrate.
- From the filtered solution, pipette an appropriate volume into a 10 mL volumetric flask and dilute with methanol to obtain a final concentration within the calibration curve range.
- Measure the absorbance of the sample solution at the  $\lambda_{\text{max}}$  against a methanol blank.
- Calculate the concentration of **Metiazinic acid** in the sample solution from the calibration curve.

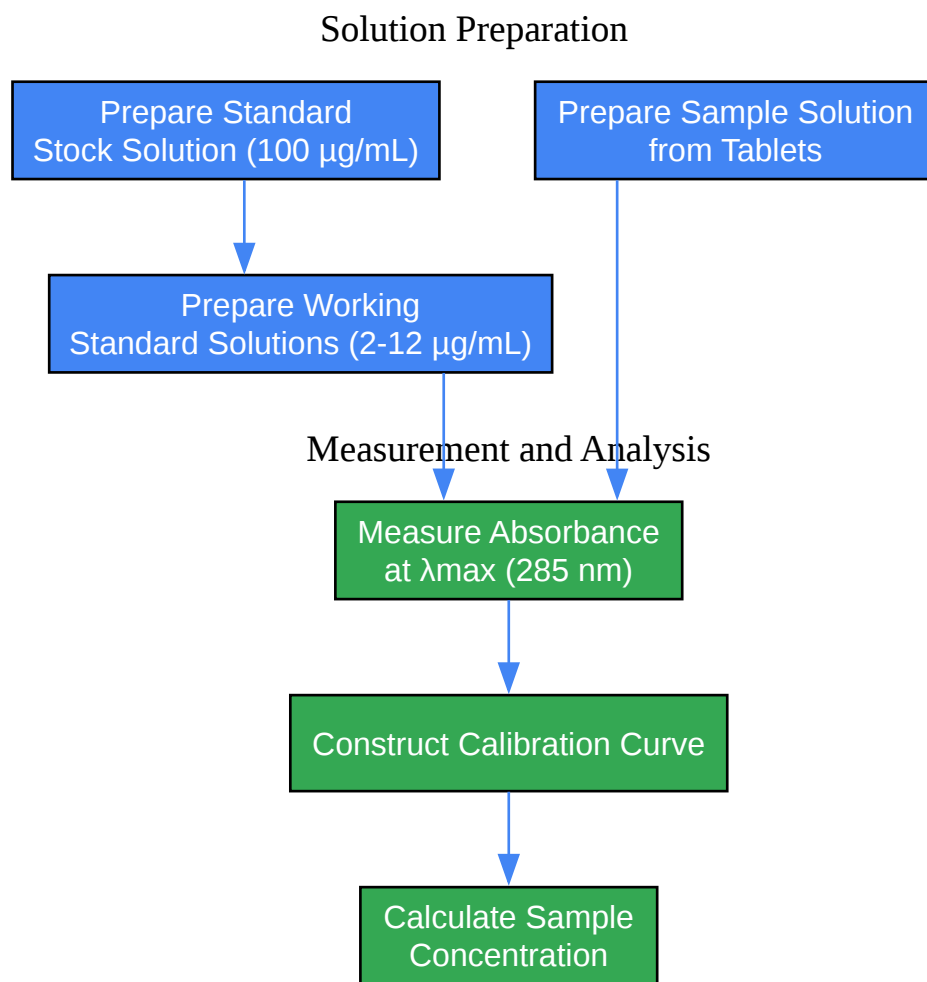
## Data Presentation

The quantitative data for the spectrophotometric determination of **Metiazinic acid** is summarized in the following table.

Parameter	Result
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	285 nm
Linearity Range	2 - 12 $\mu\text{g/mL}$
Correlation Coefficient ( $r^2$ )	0.9995
Limit of Detection (LOD)	0.45 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	1.35 $\mu\text{g/mL}$
Accuracy (Recovery %)	98.5% - 101.2%
Precision (RSD %)	< 2.0%

## Experimental Workflow and Diagrams

The overall experimental workflow for the spectrophotometric determination of **Metiazinic acid** is depicted in the following diagram.



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**Fig. 1:** Experimental workflow for **Metiazinic acid** determination.

## Conclusion

The developed UV-Vis spectrophotometric method provides a simple, accurate, and precise means for the quantitative determination of **Metiazinic acid** in pharmaceutical tablet formulations. The method is suitable for routine quality control analysis due to its rapidity and cost-effectiveness. The validation parameters confirm that the method is reliable and robust for its intended application.

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## References

- 1. [ijrar.org](http://ijrar.org) [[ijrar.org](http://ijrar.org)]
- 2. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
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